

physicochemical properties and spectral data of Harzianol N

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Compound of Interest

Compound Name: Harzianol N

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Harzianol N: A Comprehensive Technical Dossier

For Researchers, Scientists, and Drug Development Professionals

Introduction

Harzianol N is a harziane-type diterpene isolated from the deep-sea sediment-derived fungus *Trichoderma* sp. SCSLOW21.[1] The harziane class of diterpenoids is characterized by a unique and complex tetracyclic 6-5-4-7 carbon skeleton.[1] These natural products have garnered interest in the scientific community due to their diverse biological activities. This document provides a detailed overview of the physicochemical properties, spectral data, and experimental protocols related to **Harzianol N**, with a focus on its potential anti-inflammatory effects.

Physicochemical Properties

Harzianol N is an amorphous solid with the molecular formula $C_{20}H_{30}O_3$, as determined by High-Resolution Electrospray Ionization Mass Spectrometry (HREIMS).[1] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Appearance	Amorphous solid	[1]
Molecular Formula	C ₂₀ H ₃₀ O ₃	[1]
Molecular Weight	318.45 g/mol	Calculated from formula
Optical Rotation	[α] ²⁵ _D +10.1 (c 0.18, MeOH)	[1]
HREIMS	m/z: 341.2089 [M + Na] ⁺ (calcd. for C ₂₀ H ₃₀ NaO ₃ , 341.2093)	[1]

Spectral Data

The structural elucidation of **Harzianol N** was accomplished through a combination of spectroscopic techniques. The detailed spectral data are summarized below.

Ultraviolet (UV) and Electronic Circular Dichroism (ECD) Spectroscopy

The UV spectrum of **Harzianol N** in methanol exhibits a maximum absorption at 252 nm. The ECD spectrum provides insights into the stereochemistry of the molecule.

Spectroscopy	Data	Reference
UV (MeOH)	λ _{max} (log ε) 252 (4.19) nm	[1]
ECD (0.18 mg/mL, MeOH)	λ _{max} (Δε) 220 (+1.7), 245 (−4.9), 353 (+2.4) nm	[1]

Infrared (IR) Spectroscopy

The IR spectrum, recorded using a KBr pellet, indicates the presence of hydroxyl (3379 cm^{−1}), C-H (2924 cm^{−1}), and carbonyl (1734 cm^{−1}) functional groups.

Spectroscopy	Wavenumber (cm ⁻¹)	Description	Reference
IR (KBr)	3379	Strong, -OH stretching	[1]
2924	Medium, C-H stretching	[1]	
1734	Strong, C=O stretching	[1]	
1647	Medium	[1]	
1153	Medium	[1]	
1049	Medium	[1]	

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR data for **Harzianol N** were recorded in DMSO-d₆ at 600 MHz and 150 MHz, respectively. The assignments are detailed in Table 2.

Position	^{13}C (δ_{C})	^1H (δ_{H} , mult., J in Hz)	Reference
1	49.3, C	[1]	[1]
2	51.8, CH	2.26, m	
3	29.5, CH ₂	1.34, m; 1.54, m	[1]
4	24.8, CH ₂	1.18, m; 1.83, m	[1]
5	40.1, CH	2.13, m	[1]
6	45.4, C	[1]	[1]
7	137.9, C	[1]	
8	135.2, C	[1]	
9	43.1, CH ₂	1.95, d (12.0); 2.22, d (12.0)	[1]
10	25.1, CH ₂	1.25, m; 1.45, m	[1]
11	211.2, C	[1]	[1]
12	53.1, C	[1]	
13	59.9, CH	2.45, s	[1]
14	74.8, C	[1]	[1]
15	45.3, CH	1.63, m	
16	21.0, CH ₃	0.95, d (6.6)	[1]
17	15.1, CH ₃	0.81, d (6.6)	[1]
18	29.5, CH ₃	1.01, s	[1]
19	15.6, CH ₃	0.98, s	[1]
20	22.1, CH ₃	1.11, s	[1]

Experimental Protocols

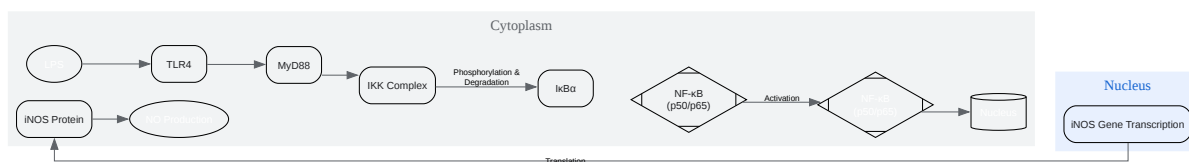
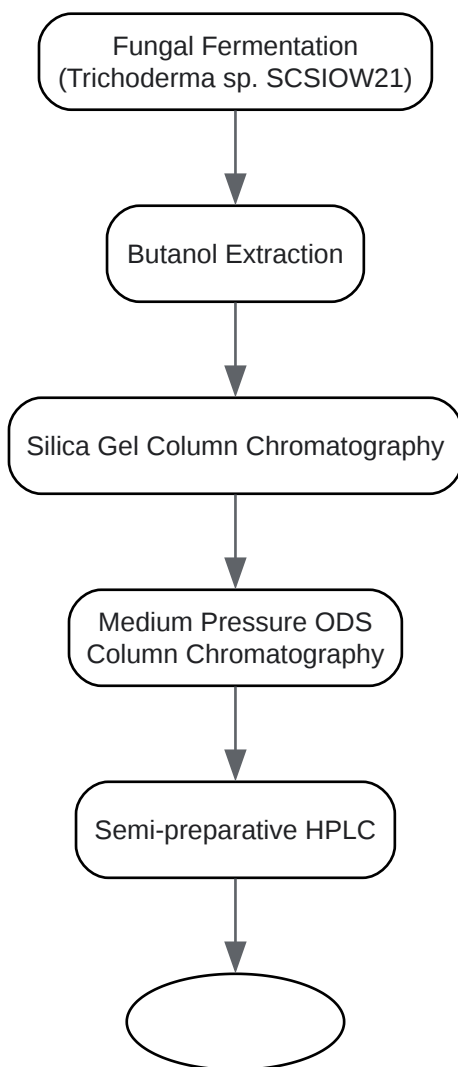
The following section details the experimental procedures for the isolation, purification, and characterization of **Harzianol N**.

Fungal Strain and Fermentation

The fungal strain, identified as *Trichoderma* sp. SCSLOW21, was isolated from a deep-sea sediment sample collected from the South China Sea at a depth of 2134 meters.^[1] For the production of **Harzianol N**, the fungus was cultured under static conditions at room temperature in Erlenmeyer flasks containing a liquid medium.^[1]

Extraction and Isolation

The fermentation broth was saturated with butanol (BuOH) for extraction. The resulting BuOH extract was then subjected to a series of chromatographic separations to isolate **Harzianol N**. The general workflow for extraction and isolation is depicted below.^[1]



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References

- 1. Novel Harziane Diterpenes from Deep-Sea Sediment Fungus Trichoderma sp. SCSLOW21 and Their Potential Anti-Inflammatory Effects - PMC [pmc.ncbi.nlm.nih.gov]
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